

# Physical and chemical properties of 2,5-Dichloroterephthalic acid

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## Compound of Interest

Compound Name: 2,5-Dichloroterephthalic acid

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## An In-depth Technical Guide to 2,5-Dichloroterephthalic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and applications of **2,5-Dichloroterephthalic acid** (CAS No. 13799-90-1). This compound serves as a critical intermediate in the synthesis of various agrochemicals and pharmaceuticals.[\[1\]](#)[\[2\]](#)

## Core Physical and Chemical Properties

**2,5-Dichloroterephthalic acid** is a white to very pale yellow crystalline powder.[\[3\]](#)[\[4\]](#)[\[5\]](#) Its structural integrity and high purity, often exceeding 97-99%, make it a reliable precursor in complex chemical manufacturing.[\[1\]](#)[\[2\]](#)[\[5\]](#)

## Physical Properties

The key physical characteristics of **2,5-Dichloroterephthalic acid** are summarized in the table below.

Property	Value	Source
Appearance	White to very pale yellow crystal - powder	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	306°C	<a href="#">[4]</a>
Boiling Point	335.73°C (rough estimate)	<a href="#">[4]</a>
Solubility	Very faint turbidity in Methanol	<a href="#">[4]</a>
Vapor Pressure	2.57E-07 mmHg at 25°C	<a href="#">[4]</a>
Flash Point	199.3°C	<a href="#">[4]</a>

## Chemical and Computed Properties

The chemical identifiers and computed properties provide further insight into the molecule's structure and reactivity.

Property	Value	Source
CAS Number	13799-90-1	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>4</sub> Cl <sub>2</sub> O <sub>4</sub>	<a href="#">[3]</a> <a href="#">[6]</a>
Molecular Weight	235.02 g/mol	<a href="#">[4]</a> <a href="#">[6]</a>
IUPAC Name	2,5-dichloroterephthalic acid	<a href="#">[6]</a>
InChI Key	LMOSYFZLPBHEOW- UHFFFAOYSA-N	<a href="#">[3]</a>
pKa	1.72 ± 0.25 (Predicted)	<a href="#">[4]</a>
Topological Polar Surface Area	74.6 Å <sup>2</sup>	<a href="#">[6]</a>
Hydrogen Bond Donor Count	2	<a href="#">[6]</a>
Hydrogen Bond Acceptor Count	4	<a href="#">[6]</a>
Rotatable Bond Count	2	<a href="#">[6]</a>

# Synthesis and Experimental Protocols

**2,5-Dichloroterephthalic acid** is typically synthesized through the oxidation of 2,5-dichloro-p-xylene.[7][8][9]

## General Synthesis Protocol from 2,5-Dichloro-p-xylene

This protocol details the oxidation of 2,5-dichloro-p-xylene using potassium permanganate.

### Materials:

- 2,5-dichloro-p-xylene (5 g, 0.028 mol)
- Potassium permanganate (26 g, 0.165 mol)
- Pyridine (80 mL)
- Deionized water (20 mL)
- Hydrochloric acid

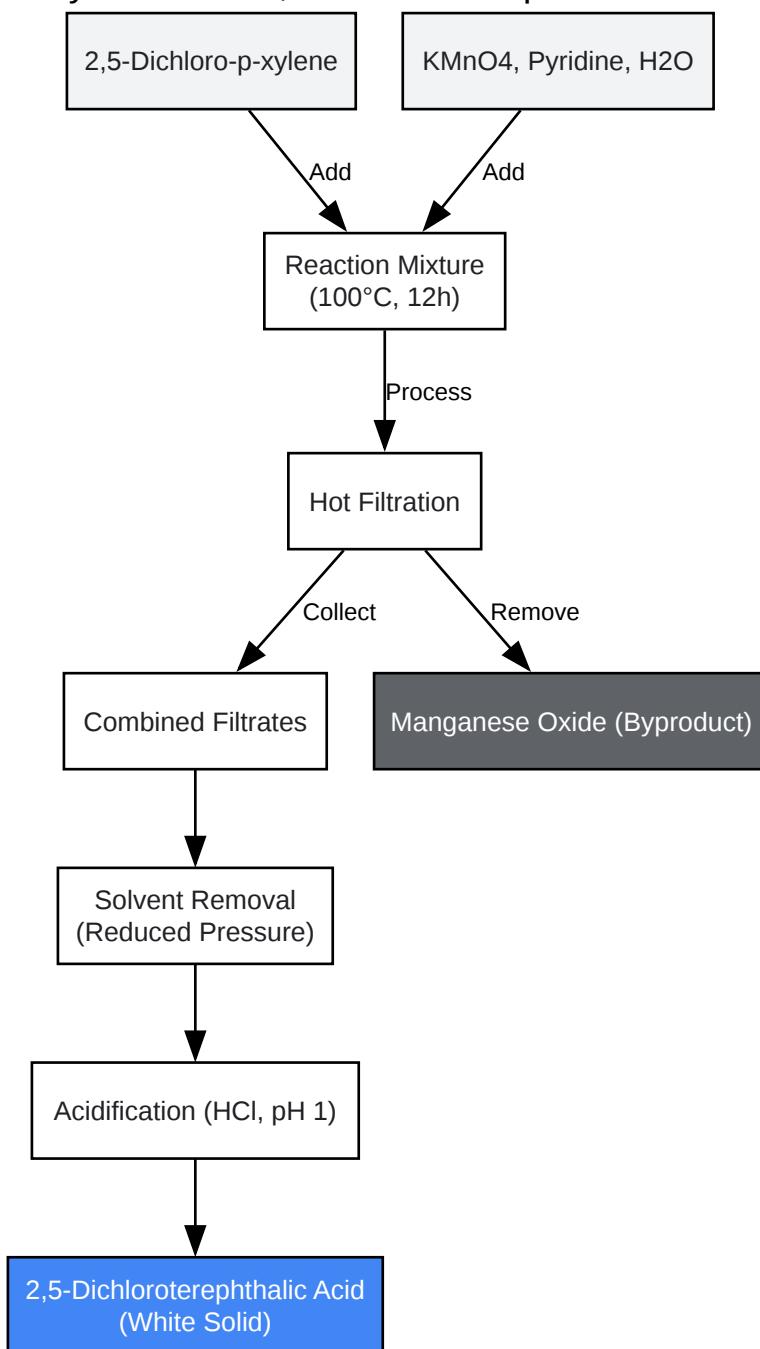
### Procedure:

- Reaction Setup: Combine 2,5-dichloro-p-xylene, potassium permanganate, pyridine, and deionized water in a 250 mL round-bottom flask.[7]
- Heating and Stirring: Heat the mixture to 100°C and stir for 12 hours.[7]
- Filtration: While the suspension is still hot, filter to remove the brown manganese oxide.[7]
- Washing: Re-slurry the collected brown solid twice with 100 mL of deionized water and filter again.[7]
- Solvent Removal: Combine all filtrates and remove the solvents via distillation under reduced pressure.[7]
- Acidification: Acidify the resulting pale yellow, syrupy liquid with hydrochloric acid to a pH of 1.[7]

- Product Collection: Collect the resulting white solid by filtration.[7]
- Drying: Dry the solid in a vacuum oven at 50°C overnight.[7]

This process typically yields the final product in a range of 53-87%. [7]

### Synthesis of 2,5-Dichloroterephthalic Acid



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Synthesis workflow for **2,5-Dichloroterephthalic Acid**.

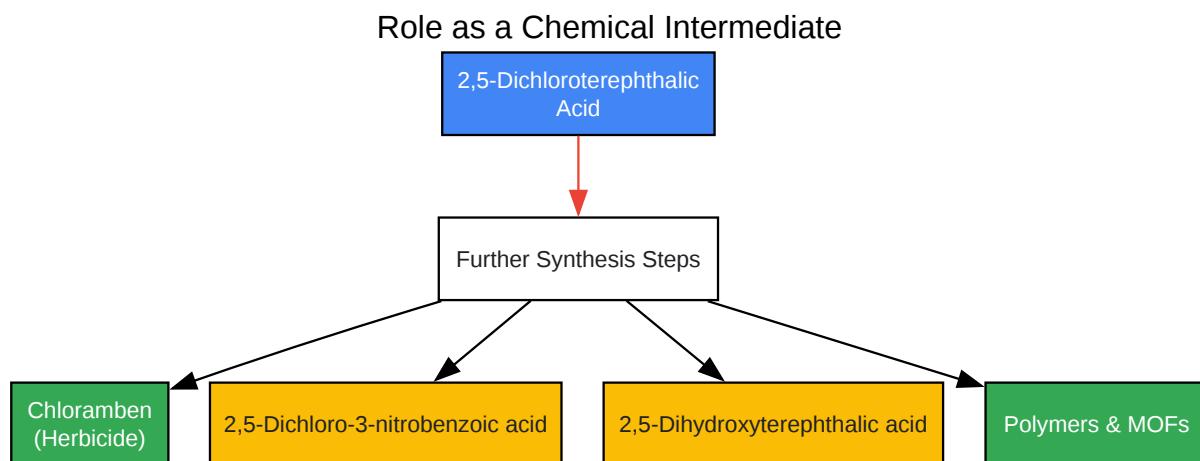
## Applications in Research and Development

The reactivity of **2,5-Dichloroterephthalic acid**, owing to its two carboxylic acid groups and chlorine atoms, makes it a valuable intermediate in organic synthesis.[\[2\]](#)

### Role as a Chemical Intermediate

It is a foundational building block for more complex molecules, particularly in the agrochemical and pharmaceutical industries.[\[1\]](#)

- Agrochemicals: It serves as a key precursor in the synthesis of herbicides and pesticides such as Chloramben.[\[1\]](#)[\[2\]](#)
- Pharmaceuticals: The compound is utilized in the synthesis of various pharmaceutical intermediates.[\[1\]](#)
- Polymers and Materials Science: It is also used in the production of polymers and other specialty materials.[\[2\]](#) For instance, it can be a precursor for metal-organic frameworks (MOFs).[\[5\]](#)



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Key synthetic pathways involving **2,5-Dichloroterephthalic Acid**.

## Synthesis of 2,5-Dihydroxyterephthalic Acid

A notable application is its use in producing 2,5-dihydroxyterephthalic acid, a valuable monomer for high-strength polymer fibers.[8]

Experimental Protocol Overview:

- Salt Formation: **2,5-Dichloroterephthalic acid** is first treated with a base in water to form its dibasic salt.[8][9]
- Hydroxylation: The dibasic salt is then reacted with a copper source and a coordinating ligand under basic conditions. This step substitutes the chlorine atoms with hydroxyl groups, forming the dibasic salt of 2,5-dihydroxyterephthalic acid.[8][9]
- Acidification: Finally, the product is acidified to yield 2,5-dihydroxyterephthalic acid.[8][9]

## Spectral Data

Detailed, publicly available experimental spectra ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR) for **2,5-Dichloroterephthalic acid** are not readily found in the surveyed literature. Some suppliers note that as a rare chemical, extensive analytical data is not always collected. Researchers are advised to perform their own analytical confirmation upon acquisition.

## Safety and Handling

**2,5-Dichloroterephthalic acid** is classified as an irritant.

- Hazards: It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[3][6]
- Precautions: Standard laboratory safety protocols should be followed, including the use of personal protective equipment (PPE) such as gloves and eye/face protection.[4] Work should be conducted in a well-ventilated area. In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[4]
- Storage: The compound should be stored in a tightly sealed container in a dry, room-temperature environment.[3][4]

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